

# alpha-Calacorene thermal properties enthalpy of formation

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## Compound Focus: alpha-Calacorene

CAS No.: 21391-99-1

Cat. No.: S595768

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## Thermodynamic Properties of Alpha-Calacorene

The table below lists key thermodynamic properties for **alpha-Calacorene**, calculated using the Joback method [1].

Property	Symbol	Value	Unit	State
Enthalpy of Formation	$\Delta_f H^\circ_{\text{gas}}$	-31.67	kJ/mol	Gas
Gibbs Free Energy of Formation	$\Delta_f G^\circ$	235.11	kJ/mol	Not specified
Enthalpy of Fusion	$\Delta_{\text{fus}} H^\circ$	21.21	kJ/mol	Phase change
Enthalpy of Vaporization	$\Delta_{\text{vap}} H^\circ$	53.23	kJ/mol	Phase change
Boiling Point	$T_{\text{boil}}$	593.95	K	-
Melting Point	$T_{\text{fus}}$	322.97	K	-
Critical Temperature	$T_c$	815.53	K	-
Critical Pressure	$P_c$	2117.78	kPa	-

Property	Symbol	Value	Unit	State
Critical Volume	V <sub>c</sub>	0.697	m <sup>3</sup> /kmol	-

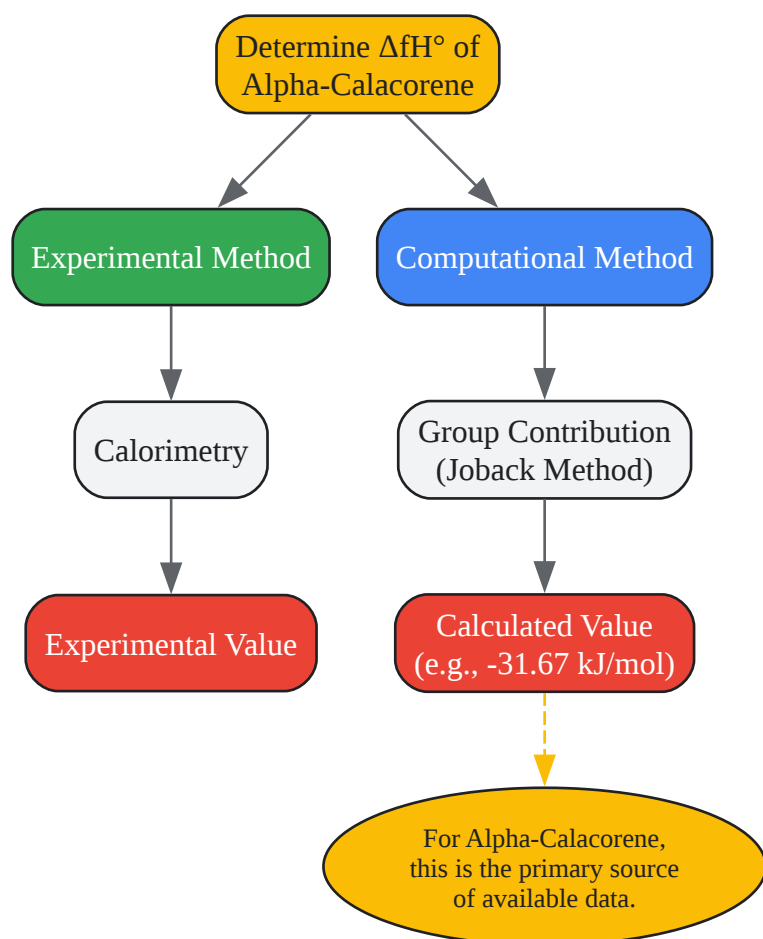
## Methodology and Data Source Notes

The quantitative data presented is based on **calculated, not experimentally measured, values** [1].

- **Computational Method:** The properties were determined using the **Joback method**, a group contribution technique that estimates thermodynamic properties based on the molecular structure and functional groups of the compound [1].
- **Data Source:** This information is indexed by Cheméo, which aggregates data from various sources, including the NIST Chemistry WebBook [1].
- **Research Implications:** The reliance on calculated data highlights a gap in the current scientific literature. Therefore, **experimental validation** of these properties is a necessary and valuable direction for future research.

## Pathways for Property Determination

The following diagram outlines the general pathways for determining the enthalpy of formation, highlighting that computational methods are the primary source for **alpha-Calacorene** data.



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## Research Context and Applications

- **Chemical Identity:** **Alpha-Calacorene** (C<sub>15</sub>H<sub>20</sub>) is a sesquiterpene hydrocarbon, a class of organic compounds found in various plants and essential oils [2].
- **Potential Bioactivities:** Preliminary research suggests it may possess biological activities such as **antioxidant and antimicrobial properties**, though these findings require further investigation and confirmation [2]. Its potential interaction with bacterial proteins hints at possible applications in developing new antibacterial agents [2].

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## References

1. Chemical Properties of Calacorene (CAS 38599-17-6) [chemeo.com]
2. Buy alpha-Calacorene | 21391-99-1 [smolecule.com]

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